

Proper Disposal of 1-Iodoundecane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Iodoundecane

Cat. No.: B118513

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Ensuring the safe and compliant disposal of **1-iodoundecane** is paramount for environmental protection and laboratory safety. This document provides essential, step-by-step guidance for researchers, scientists, and drug development professionals on the proper handling and disposal of this halogenated hydrocarbon.

1-Iodoundecane, a combustible liquid, is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[1][2] It is crucial to prevent its release into the environment.[3][4] Adherence to local, regional, and national hazardous waste regulations is mandatory for the disposal of this chemical.[3][4]

Immediate Safety and Handling

Before handling **1-iodoundecane**, it is imperative to wear appropriate personal protective equipment (PPE), including protective gloves, clothing, eye protection, and face protection.[3][5] Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[3][5] In case of accidental release, soak up the spill with an inert absorbent material and collect it in a suitable, closed container for disposal.[3][6]

Waste Segregation and Collection

Proper segregation of chemical waste is a critical first step. **1-Iodoundecane** is a halogenated organic compound and must be collected separately from non-halogenated organic and inorganic wastes.[7]

Key Segregation Principles:

- Halogenated Organic Waste: Collect **1-iodoundecane** and other iodinated, brominated, chlorinated, or fluorinated organic compounds in a designated, clearly labeled, and compatible waste container.[\[7\]](#)
- Incompatible Materials: Do not mix **1-iodoundecane** with strong oxidizing agents or strong bases.[\[3\]](#)[\[4\]](#) Acids and bases should never be combined in the same waste container.[\[7\]](#)
- Container Management: Use chemically resistant containers with secure, leak-proof closures.[\[8\]](#) The container should not be filled beyond 90% capacity to allow for expansion.[\[9\]](#)

Labeling and Storage of Waste

Accurate and clear labeling of waste containers is non-negotiable for safety and regulatory compliance.[\[10\]](#)

Labeling Requirements:

- The words "Hazardous Waste"
- The full chemical name: "**1-iodoundecane**"
- The specific hazards (e.g., Irritant, Combustible)
- The accumulation start date
- The laboratory or department information

Storage Guidelines:

- Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.[\[11\]](#)[\[12\]](#)
- The SAA must be located away from sinks or floor drains.[\[11\]](#)
- Ensure secondary containment is in place to prevent spills.[\[11\]](#)

- Store flammable waste in a fire-rated cabinet.[11]
- Regularly inspect storage areas for leaks or container deterioration.[8]

Disposal Procedure

Disposal of **1-iodoundecane** must be handled by a licensed hazardous waste disposal company. Do not discharge **1-iodoundecane** into the sewer system or dispose of it with regular trash.[8][13] The primary recommended disposal method for halogenated hydrocarbons is incineration at a regulated hazardous waste facility.[7]

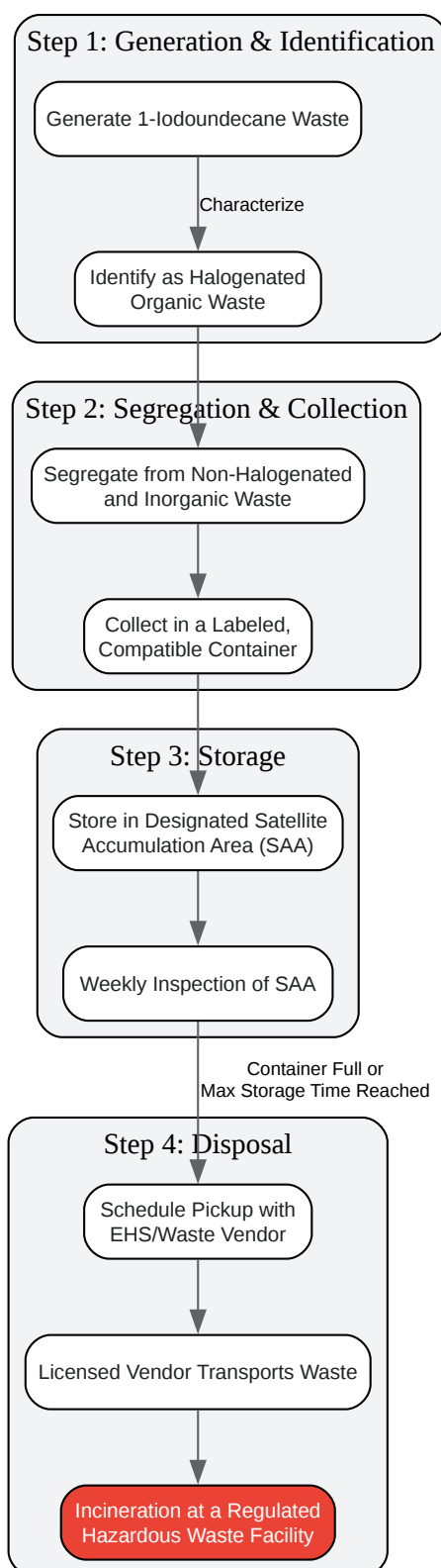
Step-by-Step Disposal Protocol:

- Segregate: Collect waste **1-iodoundecane** in a designated halogenated organic waste container.
- Label: Ensure the container is accurately and completely labeled.
- Store: Keep the sealed container in a designated and secure satellite accumulation area.
- Schedule Pickup: Arrange for the collection of the hazardous waste by your institution's environmental health and safety (EHS) office or a certified hazardous waste disposal vendor.
- Document: Maintain detailed records of waste generation, storage, and disposal for regulatory compliance.[10]

Quantitative Data Summary

Property	Value	Source
CAS Number	4282-44-4	[1]
Molecular Formula	C ₁₁ H ₂₃ I	[2]
Molecular Weight	282.20 g/mol	[2]
Appearance	Liquid	[1]
Boiling Point	125-130 °C/5 mmHg	[1]
Density	1.22 g/mL at 25 °C	[1]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Signal Word	Warning	[1]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]
Storage Class Code	10 - Combustible liquids	[1]

Disposal Workflow



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References

- 1. 1-Iodoundecane 98 4282-44-4 [sigmaaldrich.com]
- 2. Undecane, 1-iodo- | C₁₁H₂₃I | CID 20276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. 1-IODODECANE - Safety Data Sheet [chemicalbook.com]
- 7. bucknell.edu [bucknell.edu]
- 8. danielshealth.com [danielshealth.com]
- 9. ethz.ch [ethz.ch]
- 10. Proper Waste Disposal in Research Labs: Expert Guide to Safety and Compliance [gzlabfurniture.com]
- 11. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 12. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 13. vumc.org [vumc.org]
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